

# Molecular weight of 3-(Perfluoro-n-octyl)propenoxide.

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## Compound of Interest

Compound Name: 3-(Perfluoro-n-octyl)propenoxide

Cat. No.: B1582729

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## An In-depth Technical Guide on 3-(Perfluoro-n-octyl)propenoxide

This technical guide provides a comprehensive overview of **3-(Perfluoro-n-octyl)propenoxide**, tailored for researchers, scientists, and professionals in drug development and material science. It covers the compound's chemical identity, molecular weight, physicochemical properties, and primary applications.

## Chemical Identity and Molecular Weight

**3-(Perfluoro-n-octyl)propenoxide** is a fluorinated epoxide compound.<sup>[1]</sup> Its unique structure, consisting of a reactive propylene oxide group and a stable perfluorinated tail, imparts a range of valuable properties.<sup>[2]</sup>

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-(2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,9-heptafluorononyl)oxirane <sup>[3]</sup>
Synonyms	3-Perfluorooctyl-1,2-epoxypropane, Perfluorooctyl propyl epoxide <sup>[1][4]</sup>
CAS Number	38565-53-6 <sup>[1][2][3][5][6]</sup>
Molecular Formula	C <sub>11</sub> H <sub>5</sub> F <sub>17</sub> O <sup>[1][2][3][5][6]</sup>

| EINECS Number | 254-006-5[5][6] |

The molecular weight of this compound is derived from its molecular formula, C<sub>11</sub>H<sub>5</sub>F<sub>17</sub>O. The calculation, based on standard atomic weights, is detailed below.

Table 2: Molecular Weight Calculation

Element	Symbol	Count	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	11	12.011	132.121
Hydrogen	H	5	1.008	5.040
Fluorine	F	17	18.998	322.966
Oxygen	O	1	15.999	15.999

| Total | | | | 476.126 |

The calculated molecular weight is approximately 476.13 g/mol .[1][3][6]

## Physicochemical Properties

**3-(Perfluoro-n-octyl)propenoxide** is a colorless liquid at room temperature.[2][6] The long perfluoro-n-octyl chain renders it thermally stable and chemically inert, while also providing excellent water and oil repellency.[2]

Table 3: Physicochemical Data

Property	Value
Physical State	Liquid[6]
Melting Point	-21°C (lit.)[6]
Boiling Point	87°C / 19 mmHg (lit.)[6]
Density	1.714 g/cm <sup>3</sup> [6]
Flash Point	>113°C[6]

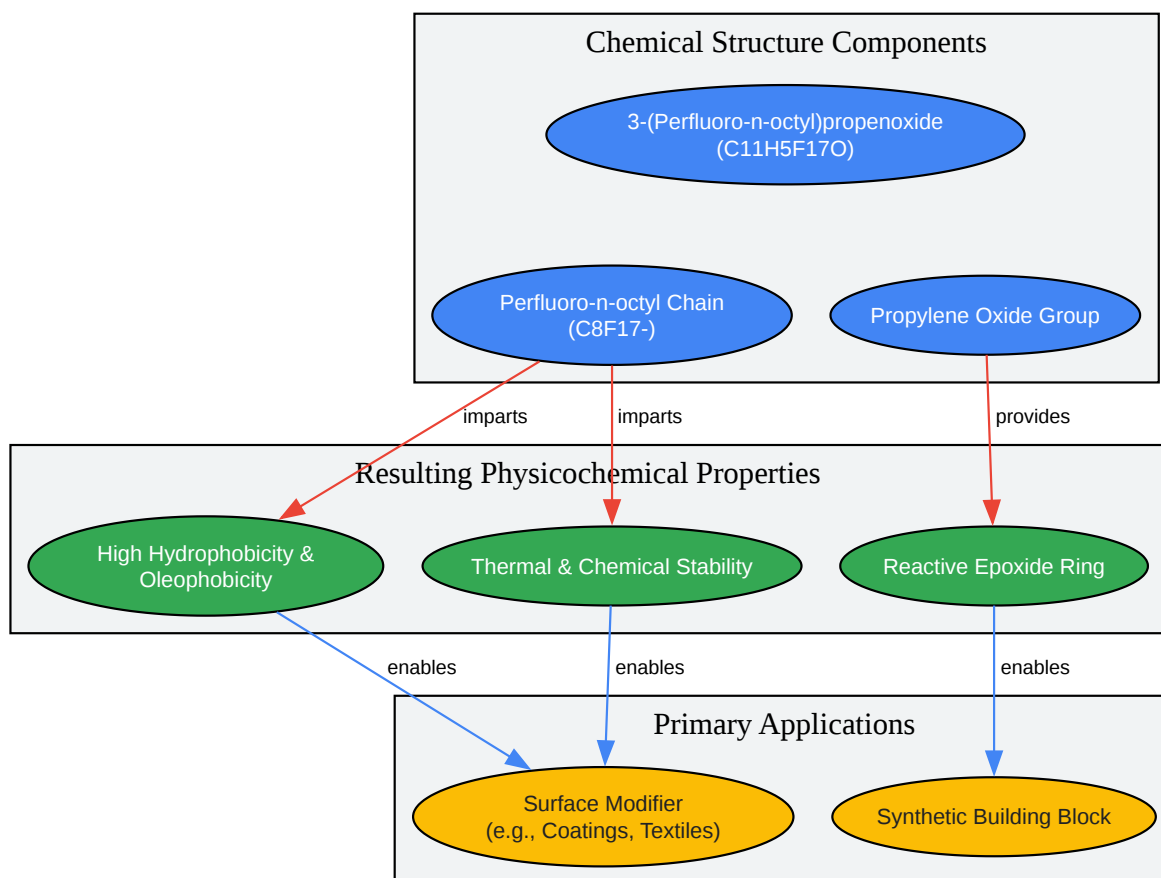
| Solubility | Sparingly soluble in water[2] |

## Applications and Synthesis

The dual functionality of **3-(Perfluoro-n-octyl)propenoxide** makes it a versatile compound in various industrial and research fields.

- **Surface Modifier:** Due to its hydrophobic and oleophobic properties, it is primarily used as a surfactant and surface modifier in industries such as coatings, textiles, and electronics.[2]
- **Synthetic Building Block:** The reactive epoxide ring allows it to serve as a precursor for introducing perfluoroalkyl groups into other molecules.[2] This is crucial for developing advanced materials with enhanced performance characteristics.[2]
- **Antibacterial Properties:** Some sources indicate that the compound possesses antibacterial properties.[1]

The diagram below illustrates the relationship between the compound's structural components and its resulting properties and applications.



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Caption: Structure-property relationships of **3-(Perfluoro-n-octyl)propenoxide**.

## Experimental Protocols and Further Research

Detailed experimental protocols, such as synthesis procedures or performance evaluations, are not readily available in public literature. Similarly, information regarding specific mechanisms of action or involvement in signaling pathways is currently limited.[2] Researchers interested in utilizing this compound are advised to consult safety data sheets for handling information and to develop specific protocols based on their intended application.[6][7]

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## References

- 1. lanhaiindustry.com [lanhaiindustry.com]
- 2. Page loading... [guidechem.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. (2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9-Heptafluorononyl)oxirane | C<sub>11</sub>H<sub>5</sub>F<sub>17</sub>O | CID 571982 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Page loading... [wap.guidechem.com]
- 6. 3-(Perfluoro-n-octyl)propenoxide - Safety Data Sheet [chemicalbook.com]
- 7. acubiochem.com [acubiochem.com]
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